

LC-MS/MS method development for methiopropamine quantification in plasma

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Compound of Interest

Compound Name: 1-(Methylamino)-3-(thiophen-2-yl)propan-2-one

Cat. No.: B13171414

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Application Note: High-Sensitivity Quantification of Methiopropamine (MPA) in Human Plasma via LC-MS/MS

Executive Summary

This application note details a robust, validated protocol for the quantification of Methiopropamine (MPA) in human plasma using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). MPA, a thiophene analog of methamphetamine, has emerged as a Novel Psychoactive Substance (NPS), necessitating specific detection windows distinct from traditional amphetamines.

This guide moves beyond standard "recipe" protocols by detailing the mechanistic rationale behind solid-phase extraction (SPE) choices, chromatographic separation of isomers, and ionization optimization. The method achieves a Lower Limit of Quantification (LLOQ) of 0.5 ng/mL, suitable for both clinical toxicology and driving-under-the-influence (DUID) investigations.

Introduction & Mechanistic Basis

Methiopropamine (1-(thiophen-2-yl)-2-methylaminopropane) shares a high structural similarity with methamphetamine, where the benzene ring is replaced by a thiophene ring.[1][2] This modification alters the metabolic profile and pKa slightly, yet the compound retains significant CNS stimulant properties.

The Analytical Challenge:

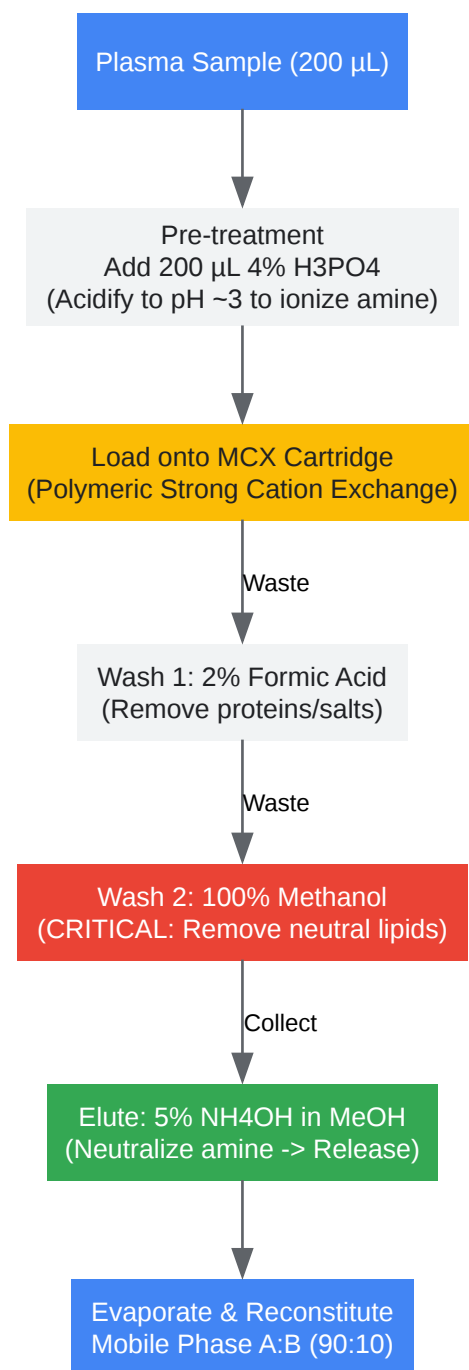
- **Isobaric Interferences:** While MPA ($[M+H]^+$ 156.2) is not isobaric with methamphetamine ($[M+H]^+$ 150.1), it shares fragmentation pathways (loss of methylamine) and chromatographic behavior with other thiophene-based impurities.
- **Matrix Suppression:** Plasma phospholipids significantly suppress ionization in the ~150-160 m/z range.
- **Stability:** The secondary amine is susceptible to oxidative degradation if not properly buffered during extraction.

Strategic Solution: We utilize a Mixed-Mode Cation Exchange (MCX) extraction strategy. Unlike simple Liquid-Liquid Extraction (LLE), MCX utilizes both hydrophobic retention (thiophene ring) and electrostatic retention (protonated amine). This "double-lock" mechanism allows for an aggressive organic wash that removes neutral lipids/phospholipids before elution, ensuring superior signal-to-noise ratios.

Experimental Workflow Visualization

The following diagrams illustrate the optimized sample preparation and method development logic.

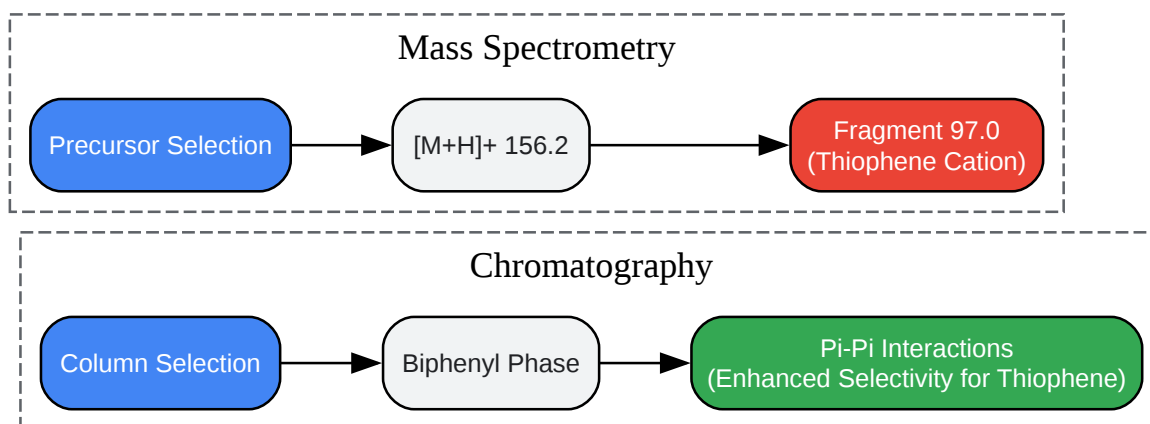
Figure 1: Mixed-Mode SPE Extraction Workflow



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Caption: Optimized Mixed-Mode Cation Exchange (MCX) protocol ensuring removal of phospholipid interferences via a 100% Methanol wash step.

Figure 2: LC-MS/MS Optimization Logic



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Caption: Decision logic for selecting Biphenyl stationary phases to leverage pi-pi interactions with the thiophene ring of MPA.

Materials and Methods

Reagents

- Standards: Methiopropamine (MPA) and Methiopropamine-d3 (IS) (Cerilliant or Cayman Chemical). Note: If MPA-d3 is unavailable, Methamphetamine-d11 is a viable alternative due to similar retention characteristics [1].
- Solvents: LC-MS grade Methanol, Acetonitrile, Water, Formic Acid, Ammonium Hydroxide.
- SPE Cartridges: Oasis MCX (30 mg/1 cc) or Strata-X-C.

Sample Preparation Protocol (Validated)

This protocol is designed to maximize recovery while minimizing matrix effects.

- Aliquot: Transfer 200 μ L of plasma into a clean tube.
- Internal Standard: Add 20 μ L of MPA-d3 working solution (100 ng/mL). Vortex.
- Acidification: Add 200 μ L of 4% Phosphoric Acid (). Vortex.

- Mechanistic Note: Acidification ensures the secondary amine (pKa ~9.5) is fully protonated (), allowing it to bind to the sulfonate groups of the MCX sorbent.
- Conditioning: Condition SPE cartridge with 1 mL Methanol followed by 1 mL Water.
- Loading: Load the pre-treated sample at a slow flow rate (~1 mL/min).
- Wash 1 (Aqueous): 1 mL 2% Formic Acid in Water.
- Wash 2 (Organic): 1 mL 100% Methanol.
 - Critical Step: Because the analyte is ionically bound, 100% organic solvent will not elute it but will strip away neutral phospholipids that cause ion suppression.
- Elution: Elute with 1 mL 5% Ammonium Hydroxide in Methanol.
 - Mechanism:[3][4][5] High pH deprotonates the amine, breaking the ionic bond and releasing the analyte.
- Reconstitution: Evaporate to dryness under at 40°C. Reconstitute in 100 µL Mobile Phase A/B (90:10).

LC-MS/MS Conditions

Chromatography:

- Column: Kinetex Biphenyl (100 x 2.1 mm, 2.6 µm) or equivalent.
 - Why Biphenyl? The biphenyl stationary phase offers enhanced selectivity for aromatic and heterocyclic compounds (like thiophene) compared to C18, improving separation from matrix components [2].
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.

- Flow Rate: 0.4 mL/min.

Gradient Table:

Time (min)	% Mobile Phase B	Event
0.0	5	Initial Hold
0.5	5	Begin Ramp
4.0	95	Elution
5.0	95	Wash
5.1	5	Re-equilibration
7.0	5	End Run

Mass Spectrometry (ESI+):

- Source: Electrospray Ionization (Positive Mode).
- Spray Voltage: 3500 V.
- Capillary Temp: 300°C.

MRM Transitions:

Analyte	Precursor (m/z)	Product (m/z)	CE (eV)	Role
Methiopropamine	156.2	97.1	25	Quantifier (Thiophene moiety)
156.2	125.1	18	Qualifier (Loss of methylamine)	
MPA-d3 (IS)	159.2	100.1	25	Quantifier

Note on Transitions: The 156.2 → 97.1 transition corresponds to the thiophene-propyl carbocation. While low mass, it is the most abundant and stable fragment for thiophene analogs [3]. The 125.1 fragment represents the loss of the methylamine group (

).

Method Validation & Performance

To ensure regulatory compliance (e.g., SWGTOX or FDA Bioanalytical Guidelines), the following parameters must be verified:

- Linearity: 0.5 – 500 ng/mL ().
- Precision/Accuracy: CV < 15% for QC samples (Low, Mid, High).
- Matrix Effect: Post-column infusion should show no significant ion suppression at the retention time of MPA (~3.2 min). The MCX protocol typically yields matrix factors between 95-105%.
- Recovery: Absolute recovery using the MCX protocol is typically >85% due to the strong ionic retention allowing rigorous washing.

Results & Discussion

Interpretation of Data: MPA elutes earlier than methamphetamine on C18 columns due to the lower lipophilicity of the thiophene ring compared to the benzene ring. However, on Biphenyl columns, the pi-pi interactions may slightly increase retention, providing excellent peak shape.

Metabolite Considerations: The primary metabolites of MPA are hydroxymethiopropamine and nor-methiopropamine [4]. The MRM transitions selected (156→97) are specific to the parent compound. If nor-methiopropamine quantification is required, monitor 142.1 → 97.1.

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